

A Comparative Guide: Y6-Based Organic Solar Cells vs. Perovskite Solar Cells

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In the dynamic field of next-generation photovoltaics, Y6-based organic solar cells (OSCs) and perovskite solar cells (PSCs) have emerged as two of the most promising technologies, consistently pushing the boundaries of power conversion efficiency and application potential. This guide provides an objective comparison of their performance, supported by recent experimental data, and offers detailed insights into their fabrication and operational mechanisms for researchers, scientists, and professionals in drug development exploring advanced energy solutions.

Performance Benchmark: A Quantitative Comparison

The performance of solar cells is primarily evaluated by four key parameters: Power Conversion Efficiency (PCE), Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), and Fill Factor (FF). The following table summarizes recent high-performance data for both Y6-based OSCs and single-junction perovskite solar cells, providing a clear quantitative comparison.



Parameter	Y6-Based Organic Solar Cells (OSCs)	Perovskite Solar Cells (PSCs)
Power Conversion Efficiency (PCE)	15.8% - 17.6%[1]	24.35% - 26.7%[2][3][4]
Open-Circuit Voltage (Voc)	0.86 V - 0.873 V[1]	~1.193 V
Short-Circuit Current Density (Jsc)	24.2 mA/cm ² - 27.2 mA/cm ²	Not explicitly stated in the provided context
Fill Factor (FF)	73.5% - 75.9%	Not explicitly stated in the provided context

Experimental Protocols: Fabrication and Characterization

The fabrication and characterization of these solar cells involve meticulous multi-step processes. Below are detailed methodologies for producing high-performance Y6-based OSCs and perovskite solar cells, along with the protocols for their key performance evaluation.

Fabrication of PM6:Y6-Based Organic Solar Cells

A common device architecture for PM6:Y6 organic solar cells is the inverted structure: Glass/ITO/Hole Transport Layer (HTL)/PM6:Y6 Active Layer/Electron Transport Layer (ETL)/Ag.

- Substrate Preparation: Indium tin oxide (ITO)-coated glass substrates are sequentially
 cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol. The
 substrates are then dried and treated with UV-ozone for 15-20 minutes to enhance the
 wettability.
- Hole Transport Layer (HTL) Deposition: A layer of poly(3,4ethylenedioxythiophene):polystyrene sulfonate (PEDOT:PSS) is spin-coated onto the ITO substrate and annealed at 150°C for 15 minutes in air.
- Active Layer Deposition: A solution of PM6:Y6 (typically in a 1:1.2 weight ratio) in chloroform
 with a small percentage of a processing additive like 1-chloronaphthalene is spin-coated



onto the HTL in a nitrogen-filled glovebox. The film is then annealed at a specific temperature (e.g., 100°C) for a set duration (e.g., 10 minutes) to optimize the morphology of the active layer.

- Electron Transport Layer (ETL) Deposition: An electron transport layer, such as PNDIT-F3N, is deposited from a solution (e.g., in methanol with a trace of acetic acid) via spin-coating.
- Electrode Evaporation: Finally, a top electrode of silver (Ag) is deposited by thermal evaporation under high vacuum through a shadow mask to define the active area of the device.

Fabrication of Perovskite Solar Cells

The fabrication of perovskite solar cells can be achieved through various methods, with solution processing being the most common in research labs. A typical n-i-p planar structure is as follows: Glass/FTO/ETL/Perovskite/HTL/Au.

- Substrate Preparation: Fluorine-doped tin oxide (FTO)-coated glass substrates are cleaned using a similar procedure to that for OSCs (detergent, deionized water, acetone, isopropanol sonication).
- Electron Transport Layer (ETL) Deposition: A compact layer of TiO2 or SnO2 is deposited on the FTO substrate, often by spin-coating a precursor solution followed by annealing at high temperatures (e.g., 450-500°C for TiO2).
- Perovskite Layer Deposition: The perovskite precursor solution (e.g., a mixture of FAPbI3 and MAPbBr3 in a solvent like DMF/DMSO) is spin-coated onto the ETL in a controlled-atmosphere glovebox. An anti-solvent (e.g., chlorobenzene) is often dripped onto the spinning substrate to induce rapid crystallization, followed by thermal annealing (e.g., at 100-150°C).
- Hole Transport Layer (HTL) Deposition: A solution of a hole-transporting material, such as Spiro-OMeTAD, in a solvent like chlorobenzene, often with additives like Li-TFSI and tBP, is spin-coated on top of the perovskite layer.
- Electrode Evaporation: A gold (Au) or silver (Ag) top electrode is deposited by thermal evaporation.



Characterization Protocols

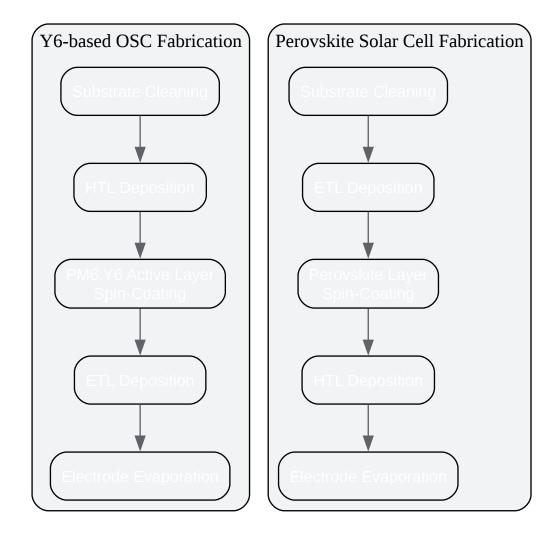
- Current Density-Voltage (J-V) Measurement: The J-V characteristics of the solar cells are
 measured under simulated AM 1.5G illumination (100 mW/cm²) using a solar simulator. The
 voltage is swept from reverse to forward bias, and the corresponding current is recorded to
 determine Voc, Jsc, FF, and PCE. For perovskite solar cells, it is crucial to use appropriate
 scan rates and pre-conditioning steps to account for hysteretic effects.
- External Quantum Efficiency (EQE) Measurement: EQE is measured to determine the ratio
 of collected charge carriers to incident photons at each wavelength. The device is illuminated
 with monochromatic light from a xenon lamp coupled with a monochromator. The resulting
 short-circuit current is measured and compared to a calibrated reference photodiode to
 calculate the EQE spectrum.

Visualizing the Mechanisms: Workflows and Pathways

The following diagrams, created using Graphviz, illustrate the experimental workflows and the fundamental charge dynamics within both Y6-based organic solar cells and perovskite solar cells.

Experimental Workflow for Solar Cell Fabrication



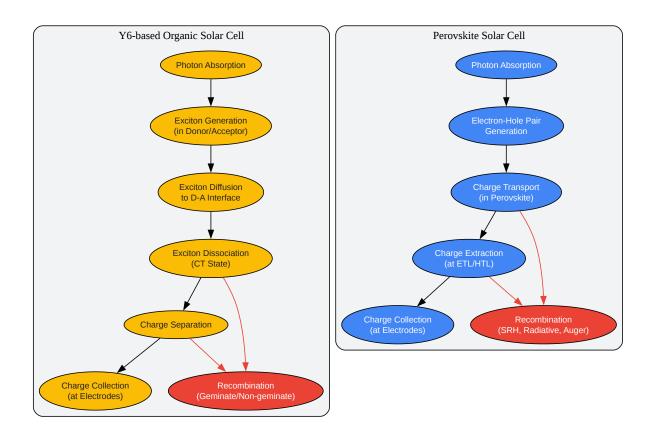


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Fabrication workflows for Y6-based OSCs and PSCs.

Charge Generation and Recombination Pathways





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Charge dynamics in Y6-based OSCs and PSCs.

Concluding Remarks

Both Y6-based organic solar cells and perovskite solar cells represent the forefront of photovoltaic research, each with distinct advantages and challenges. Perovskite solar cells



currently exhibit higher power conversion efficiencies in laboratory settings. However, the long-term stability of perovskite materials remains a significant hurdle for commercialization. Y6-based organic solar cells, while having slightly lower efficiencies, offer benefits such as greater flexibility and the potential for fabrication via printing techniques on a large scale. The ongoing development of new materials and device engineering strategies for both technologies promises a future of more efficient, stable, and cost-effective solar energy conversion. The choice between these technologies will ultimately depend on the specific application requirements, balancing the need for high efficiency with factors like stability, cost, and manufacturability.

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